

A Comprehensive Technical Guide to the Safe Handling of Boc-Lys(Fmoc)-OH

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Compound of Interest

Compound Name: Boc-Lys(Fmoc)-OH

Cat. No.: B557097

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Introduction

N α -Boc-N ϵ -Fmoc-L-lysine (**Boc-Lys(Fmoc)-OH**) is a pivotal building block in solid-phase peptide synthesis (SPPS), a cornerstone of drug discovery and development. Its unique dual-protection scheme, with the acid-labile Boc group on the alpha-amino group and the base-labile Fmoc group on the epsilon-amino group of the lysine side chain, allows for orthogonal protection strategies essential for the synthesis of complex peptides. This guide provides a detailed overview of the safety, handling, and physicochemical properties of **Boc-Lys(Fmoc)-OH**, compiled for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Boc-Lys(Fmoc)-OH is a white to off-white solid.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	References
Molecular Formula	C ₂₆ H ₃₂ N ₂ O ₆	[2][3]
Molecular Weight	468.54 g/mol	[2][3]
CAS Number	71989-26-9	[2][3]
EC Number	276-256-4	[1][2]
Melting Point	130 - 135 °C	[2][4]
Solubility	Soluble in DMSO, DMF, Chloroform, Dichloromethane, Ethyl Acetate, Acetone. Slightly soluble in water.	[4][5][6]
Appearance	Solid	[2][5]
Storage Temperature	2-8°C or -20°C	[7]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Boc-Lys(Fmoc)-OH** is classified with the following hazards:

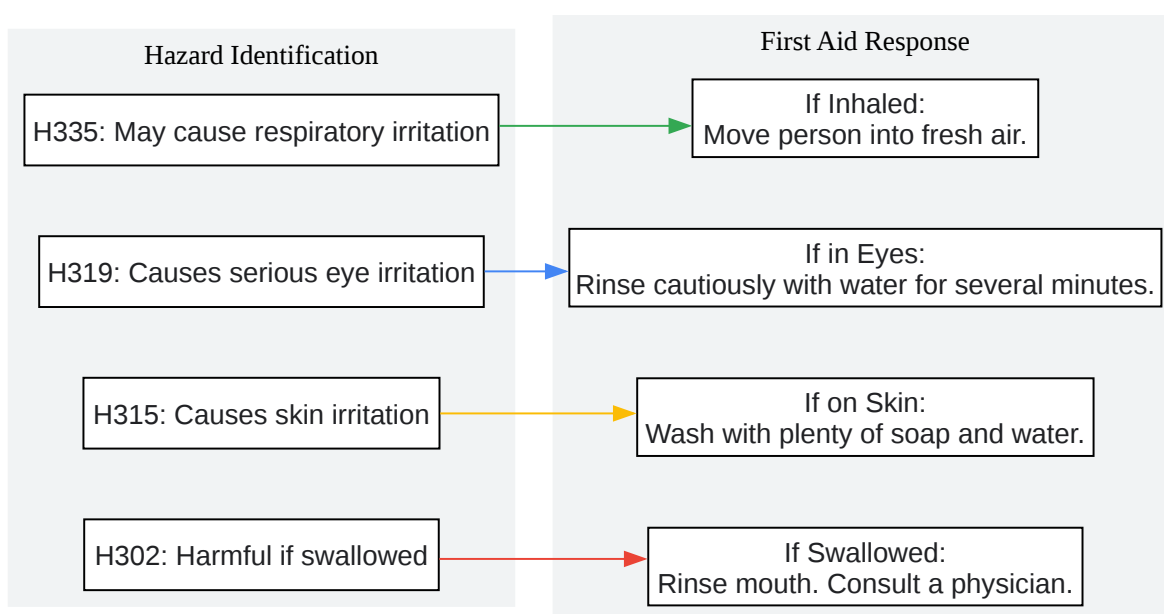
Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed
Skin corrosion/irritation	2	H315: Causes skin irritation
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation

Source:[8]

The GHS pictogram and signal word associated with these hazards are:

- Pictogram: Exclamation mark
- Signal Word: Warning^[8]

A logical workflow for hazard identification and response is crucial for laboratory safety.



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Hazard Identification and Response Workflow

Experimental Protocols: Safe Handling and Storage

While specific experimental protocols for toxicological studies are not publicly available, the following are standard procedures for handling and storage based on safety data sheets.

3.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles.[8]
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.[8][9]
- Respiratory Protection: Use a NIOSH-approved respirator with a dust filter if dust is generated.[8]

3.2 Handling

- Handle in a well-ventilated area, preferably in a chemical fume hood.[10]
- Avoid formation of dust and aerosols.[10]
- Do not eat, drink, or smoke when using this product.[8]
- Wash hands thoroughly after handling.[8]

3.3 Storage

- Store in a tightly closed container in a dry and well-ventilated place.[10]
- Recommended storage temperatures vary by supplier, with common recommendations being 2-8°C or -20°C for long-term storage.[7]
- Keep away from incompatible materials such as strong oxidizing agents.[4]

First-Aid Measures

In case of exposure, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure	References
Inhalation	Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.	[2] [8] [9]
Skin Contact	Wash off with soap and plenty of water. Consult a physician if irritation persists.	[2] [8] [9]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a physician.	[2] [8] [9]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	[2] [8] [9]

Fire-Fighting and Accidental Release Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[9\]](#)
- Accidental Release: Avoid dust formation.[\[10\]](#) Wear appropriate personal protective equipment.[\[10\]](#) Sweep up and shovel into a suitable container for disposal.[\[10\]](#)

Toxicological and Ecological Information

Detailed toxicological and ecological data for **Boc-Lys(Fmoc)-OH** are largely unavailable in the public domain.[\[2\]](#)[\[10\]](#) The GHS classification is based on the potential hazards of compounds with similar structures.

Toxicological/Ecological Endpoint	Data
Acute Toxicity	Harmful if swallowed.[8]
Skin Corrosion/Irritation	Causes skin irritation.[8]
Serious Eye Damage/Irritation	Causes serious eye irritation.[8]
Respiratory or Skin Sensitization	No data available.[2]
Germ Cell Mutagenicity	No data available.[2]
Carcinogenicity	No data available.[2]
Reproductive Toxicity	No data available.[2]
Ecotoxicity	No data available.[10]

Structure and Protecting Groups

The chemical structure of **Boc-Lys(Fmoc)-OH** with its orthogonal protecting groups is fundamental to its application in peptide synthesis.

Boc-Lys(Fmoc)-OH

Boc Group
(tert-Butoxycarbonyl)

Fmoc Group
(Fluorenylmethoxycarbonyl)

L-Lysine Backbone

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